Technical Procurement & Application Guide: 2-(Methylthio)-3-methyl-5-iodopyridine

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Compound of Interest	
Compound Name:	*5-Iodo-3-methyl-2-(methylthio)pyridine*
CAS No.:	*1809158-03-9*
Cat. No.:	*B3247182*

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Executive Summary

2-(Methylthio)-3-methyl-5-iodopyridine (CAS: 1809158-03-9) is a high-value heterocyclic building block used primarily in the synthesis of complex pharmaceutical agents, particularly kinase inhibitors and CNS-active ligands. Its structural uniqueness lies in the orthogonal reactivity of its substituents: the 5-iodo group serves as an excellent handle for palladium-catalyzed cross-couplings (Suzuki, Sonogashira), while the 2-methylthio group acts as a "masked" leaving group or a specific interaction point for methionine-gatekeeper residues in protein targets.

This guide provides a technical roadmap for researchers and procurement specialists, covering synthesis protocols, quality validation, safety handling of sulfur-bearing heterocycles, and strategic sourcing.

Part 1: Chemical Identity & Physical Profile

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Property	Data
Chemical Name	2-(Methylthio)-3-methyl-5-iodopyridine
CAS Number	1809158-03-9
Molecular Formula	C_7H_8INS
Molecular Weight	265.12 g/mol
SMILES	Cc1cc(I)cnc1SC
Appearance	Off-white to pale yellow solid (typically)
Solubility	Soluble in DMSO, DMF, DCM, Chloroform; Low solubility in water
Storage	2-8°C, Inert atmosphere (Argon/Nitrogen), Protect from light

Part 2: Synthesis & Manufacturing Methodology

The most robust industrial route to 2-(Methylthio)-3-methyl-5-iodopyridine employs a Nucleophilic Aromatic Substitution (S_nAr) strategy. This approach is preferred over direct iodination of 2-methylthio-3-picoline due to superior regiocontrol.

Core Synthesis Workflow

The starting material, 2-Chloro-3-methyl-5-iodopyridine (CAS 59782-89-7), reacts with sodium thiomethoxide. The electron-deficient nature of the pyridine ring, further activated by the iodine at position 5, facilitates the displacement of the chlorine atom at position 2.

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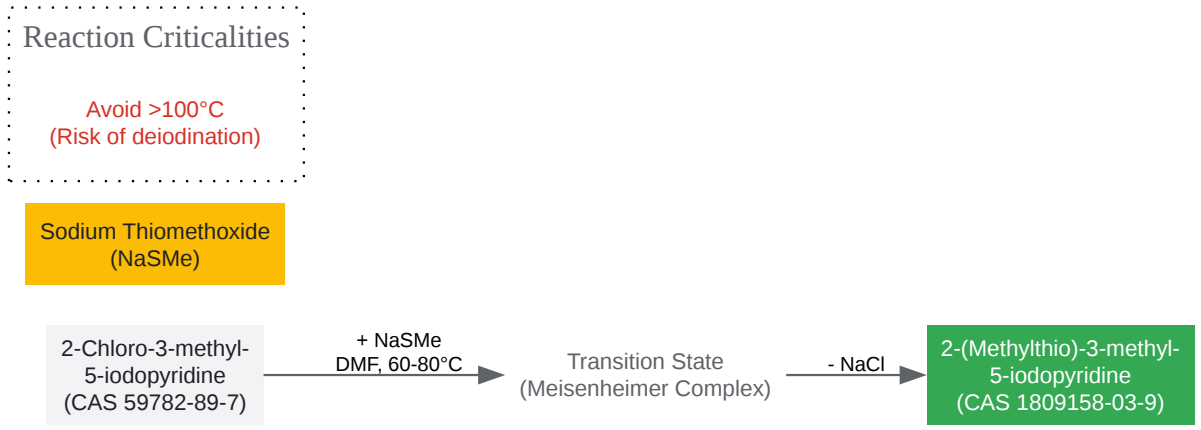

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Figure 1: Convergent synthesis route via S_nAr displacement.

Detailed Protocol (Bench Scale)

- Setup: Charge a dry round-bottom flask with 2-Chloro-3-methyl-5-iodopyridine (1.0 eq) and anhydrous DMF (10 volumes).
- Reagent Addition: Add Sodium Thiomethoxide (NaSMe) (1.2 eq) portion-wise at 0°C to control the exotherm.
- Reaction: Warm to 60°C and stir for 2–4 hours. Monitor via TLC or LC-MS (Target M+H: 266).
  - Note: Higher temperatures (>100°C) may cause scrambling or loss of the iodine atom.
- Workup: Quench with water, extract with Ethyl Acetate. Wash organic layer with brine to remove residual DMF.
- Purification: Recrystallization from Hexane/EtOAc or silica gel chromatography (typically 5-10% EtOAc in Hexane).

Part 3: Quality Control & Impurity Profiling

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When sourcing this material, the Certificate of Analysis (CoA) must be scrutinized for specific impurities that affect downstream coupling reactions.

Test Parameter	Acceptance Criteria	Scientific Rationale
Purity (HPLC)	≥ 98.0%	Palladium catalysts are sensitive to sulfur contaminants; high purity is essential for Suzuki yields.
Proton NMR	Conforms to structure	Verify the S-Me singlet (~2.5 ppm) and C-Me singlet (~2.2 ppm).
Residual Solvents	DMF < 880 ppm	Residual DMF can interfere with subsequent organometallic steps.
Regioisomeric Impurity	< 0.5%	3-Iodo-4-methyl-5-(methylthio)pyridine is a potential isomer if the starting material was impure.
Water Content	< 0.5%	Moisture can hydrolyze the thiomethyl group or deactivate catalysts.

Part 4: Applications in Drug Discovery[1]

This molecule is a "bifunctional linchpin." Its value is defined by the ability to selectively functionalize the C-5 and C-2 positions sequentially.

C-5 Functionalization (Suzuki-Miyaura Coupling)

The C-I bond is highly reactive toward oxidative addition by Pd(0). This allows for the attachment of aryl or heteroaryl groups.

- Catalyst Recommendation: $Pd(dppf)Cl_2$ or $Pd(PPh_3)_4$.

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- Base: K_2CO_3 or Cs_2CO_3.
- Solvent: Dioxane/Water or Toluene.

C-2 Activation (Oxidation & Displacement)

The methylthio group (SMe) is stable but can be activated by oxidation to the sulfoxide (SOMe) or sulfone (SO_2Me) using mCPBA or Oxone.

- Transformation: The resulting sulfone is a potent leaving group, allowing S_nAr displacement by amines, alkoxides, or other nucleophiles to install diverse functionality at the C-2 position.

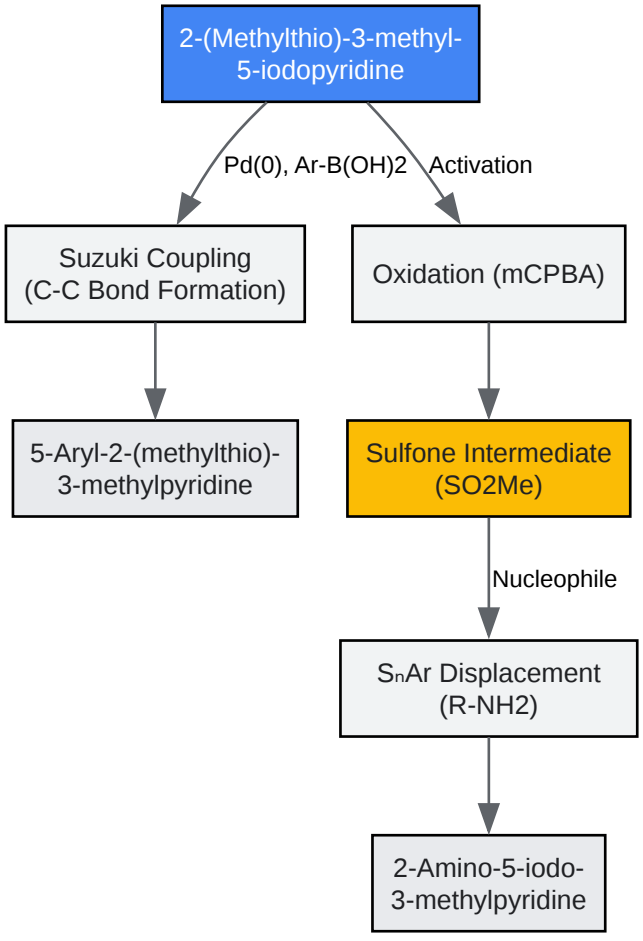

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Figure 2: Divergent synthesis pathways utilizing orthogonal reactivity.

Part 5: Handling, Safety, and Stability

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Odor Control

Like most low-molecular-weight sulfides, this compound may possess a disagreeable "cabbage-like" or garlic odor.

- Protocol: Handle strictly within a fume hood.
- Decontamination: Glassware should be soaked in a bleach solution (sodium hypochlorite) to oxidize residual sulfides before removal from the hood.

Light Sensitivity

Aryl iodides are prone to photodeiodination.

- Storage: Amber glass vials wrapped in foil.
- Consequence: Yellowing of the solid indicates iodine liberation, which can poison palladium catalysts.

Part 6: Supply Chain & Sourcing Strategy

This compound is generally classified as a Tier 2 Building Block (available from specialized catalog houses but not commodity chemical suppliers).

Supplier Qualification Checklist

Do not rely solely on the listed purity. Ask these three questions before bulk purchase:

- "What is the origin of the starting material?" (Ensures they are not using a route that produces inseparable isomers).
- "Can you provide a 1H-NMR spectrum of the specific batch?" (Look for the distinct methyl singlets to confirm regiochemistry).
- "Is the material stored under Argon?" (Critical for long-term stability of the iodide).

Key Supplier Categories

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- Specialized Heterocycle Vendors: Companies like Boroncore, Combi-Blocks, and Enamine often hold stock or have validated routes.
- Custom Synthesis Houses: For quantities >100g, contract manufacturing organizations (CMOs) such as WuXi AppTec or ChemScene can scale the SNAr route efficiently.

References

- Boroncore. Product Catalog: **5-Iodo-3-methyl-2-(methylthio)pyridine** (CAS 1809158-03-9). Link
- Sigma-Aldrich.[1] Safety Data Sheet: 2-Chloro-3-methyl-5-(methylthio)pyridine (Precursor). Link
- National Institutes of Health (NIH). Suzuki-Miyaura Cross-Coupling Reaction Overview. Link
- RSC Advances. Deprotection of thiol groups using sodium thiomethoxide (Methodology Reference). Link
- Journal of Organic Chemistry. Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds. Link

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Sources

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